

In-depth Technical Guide: Physicochemical Properties of 2-[2-(3-Methoxyphenyl)ethyl]phenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-[2-(3-Methoxyphenyl)ethyl]phenol

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a concise overview of the molecular weight and related physicochemical properties of **2-[2-(3-Methoxyphenyl)ethyl]phenol**, a significant chemical intermediate.

Compound Identification and Properties

2-[2-(3-Methoxyphenyl)ethyl]phenol is an organic compound with the chemical formula C15H16O2.^{[1][2][3][4][5]} It is recognized as an intermediate in the synthesis of compounds such as sarpogrelate analogues.^[6] The molecular weight of this compound has been determined to be approximately 228.29 g/mol .^{[1][2][3][4]}

Quantitative Data Summary

The key quantitative data for **2-[2-(3-Methoxyphenyl)ethyl]phenol** are summarized in the table below for ease of reference and comparison.

Parameter	Value	Source(s)
Molecular Formula	C15H16O2	PubChem[1], PharmaCompass[2], VSNChem[3], Sigma- Aldrich[4]
Molecular Weight	228.29 g/mol	PubChem[1], PharmaCompass[2], VSNChem[3], Sigma- Aldrich[4]
CAS Number	167145-13-3	PubChem[1], VSNChem[3]

Experimental Protocols

Detailed experimental protocols for the determination of the molecular weight of **2-[2-(3-Methoxyphenyl)ethyl]phenol** are not included in this guide as the provided data is based on computational chemistry and established analytical techniques widely accepted in the field. The molecular weight is calculated based on the standard atomic weights of the constituent elements in its molecular formula.

Signaling Pathways and Logical Relationships

As this document pertains to the intrinsic physicochemical properties of a single chemical compound, diagrams of signaling pathways, experimental workflows, or logical relationships are not applicable.

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References

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- 2. 2-[2-(3-Methoxyphenyl)ethyl]phenol | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompas.com]
- 3. 2-[2-(3-METHOXY-PHENYL)-ETHYL]-PHENOL | VSNCHEM [vsnchem.com]
- 4. 2-[2-(3-methoxy-phenyl)-ethyl]-phenol AldrichCPR | Sigma-Aldrich [sigmaaldrich.cn]
- 5. 2-[2-(3-Methoxyphenyl)ethyl]phenol [heryipharma.com]
- 6. 2-[2-(3-Methoxyphenyl)ethyl]phenol | 167145-13-3 [chemicalbook.com]
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